

Application Notes and Protocols for (R)-3-Aminopiperidin-2-one

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Compound of Interest

Compound Name: (R)-3-Aminopiperidin-2-one

Cat. No.: B113193

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **(R)-3-Aminopiperidin-2-one**. Adherence to these protocols is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Product Information

(R)-3-Aminopiperidin-2-one is a heterocyclic compound often utilized as a building block in the synthesis of pharmaceutical agents. Its reactivity and chiral nature make it a valuable intermediate in drug discovery and development.

Property	Value
Molecular Formula	C ₅ H ₁₀ N ₂ O
Molecular Weight	114.15 g/mol
Appearance	Solid
CAS Number	406216-02-2 (hydrochloride)

Safety and Hazard Information

(R)-3-Aminopiperidin-2-one is classified as a hazardous substance. All personnel handling this compound must be familiar with its potential hazards and follow appropriate safety

precautions.

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3

Hazard Statements

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Precautionary Statements

A summary of precautionary statements is provided below. Always refer to the full Safety Data Sheet (SDS) for complete information.

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][5]
	P264: Wash skin thoroughly after handling.[1][2][3]
	P270: Do not eat, drink or smoke when using this product.
	P280: Wear protective gloves/ eye protection/ face protection.[1][2][3]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2][3]
	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3][4][5]
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.[2][3]

Storage Guidelines

Proper storage is essential to maintain the stability and purity of **(R)-3-Aminopiperidin-2-one**.

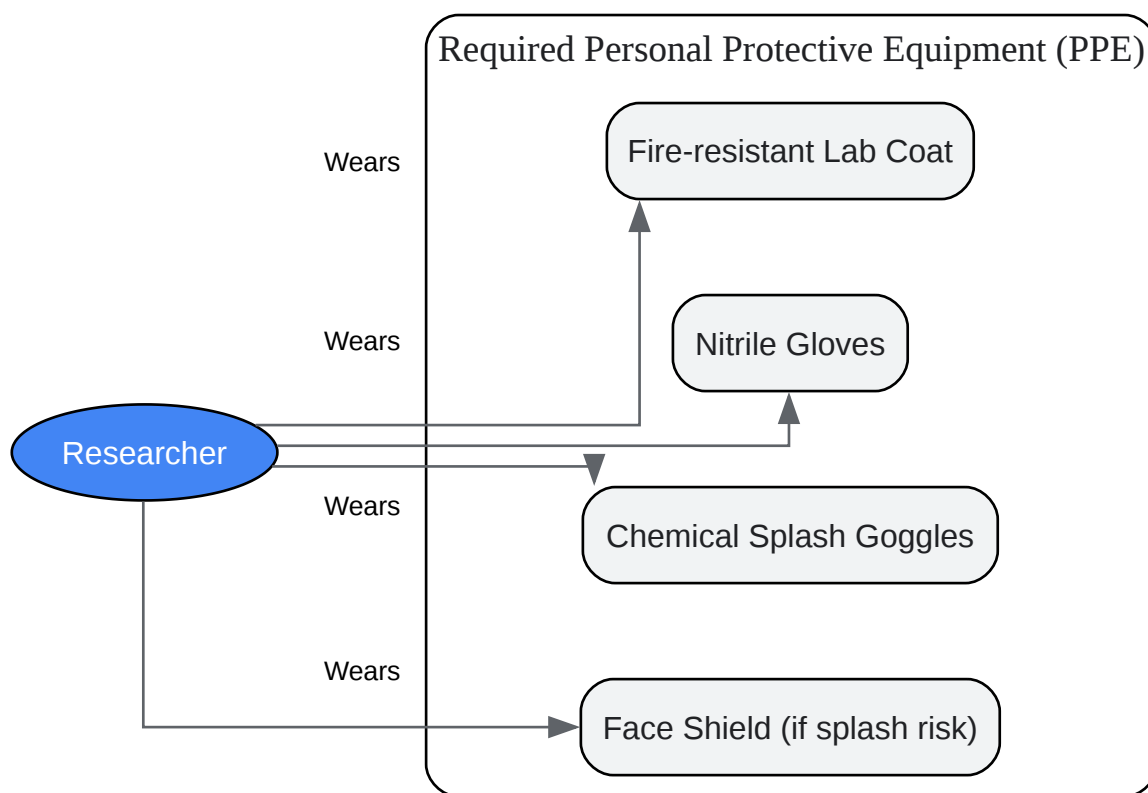
Storage Condition	Recommendation	Rationale
Temperature	Store in a freezer at -20°C.[2] [3][5]	To minimize degradation and maintain long-term stability.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).[4][5]	To prevent oxidation and reaction with atmospheric moisture.
Light	Keep in a dark place.[5]	To prevent light-induced degradation.
Container	Keep container tightly closed in a dry and well-ventilated place.	To prevent contamination and exposure to moisture.

The hydrochloride salt of **(R)-3-Aminopiperidin-2-one** may have different storage requirements, typically at room temperature under an inert atmosphere.[4] Always refer to the supplier's specific recommendations.

Handling Protocols

Personal Protective Equipment (PPE)

A diagram outlining the required PPE for handling this compound is provided below.

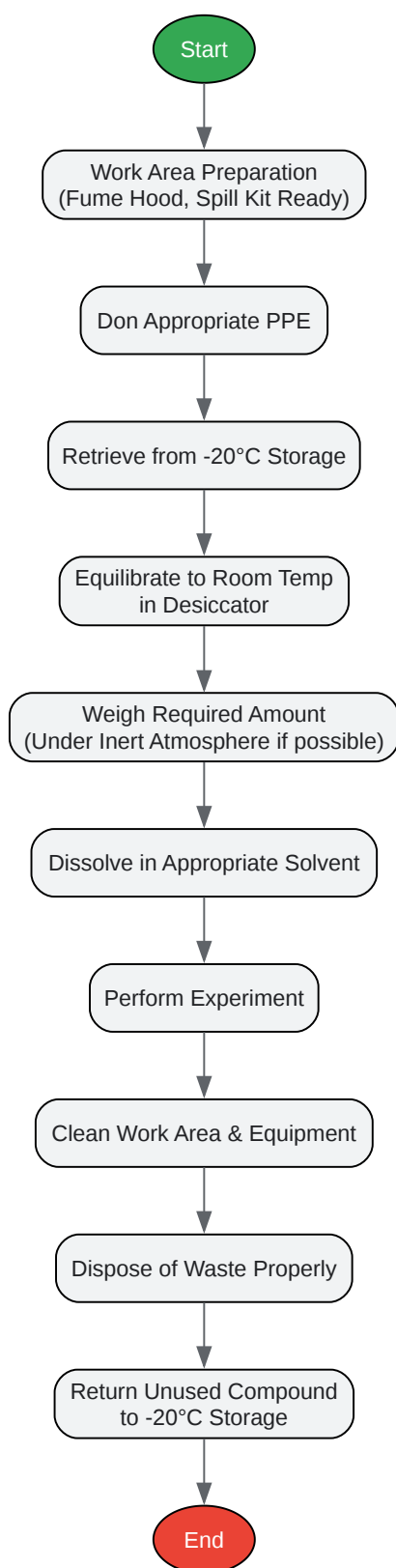


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Caption: Required PPE for handling **(R)-3-Aminopiperidin-2-one**.

Safe Handling Workflow

The following workflow outlines the steps for safely handling **(R)-3-Aminopiperidin-2-one** in a laboratory setting.



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Caption: Safe handling workflow for **(R)-3-Aminopiperidin-2-one**.

Experimental Procedures

Protocol 1: Weighing and Dispensing

- Ensure a chemical fume hood is operational and the work area is clean.
- Don all required PPE as outlined in the diagram above.
- Retrieve the container of **(R)-3-Aminopiperidin-2-one** from the -20°C freezer.
- Place the sealed container in a desiccator to allow it to equilibrate to room temperature. This prevents condensation of atmospheric moisture onto the compound.
- Once at room temperature, transfer the container to an analytical balance.
- Carefully dispense the desired amount of the solid compound into a clean, dry reaction vessel.
- If the compound is particularly sensitive to air or moisture, perform this step in a glove box under an inert atmosphere.
- Tightly seal the original container and return it to the -20°C freezer.

Protocol 2: Dissolution

- Consult relevant literature or solubility data to select an appropriate solvent.
- Add the chosen solvent to the reaction vessel containing the weighed **(R)-3-Aminopiperidin-2-one**.
- Gently agitate or stir the mixture until the solid is fully dissolved.
- Proceed with the intended chemical reaction or analysis.

Incompatibilities and Hazardous Reactions

To prevent hazardous reactions, avoid contact with the following substances:

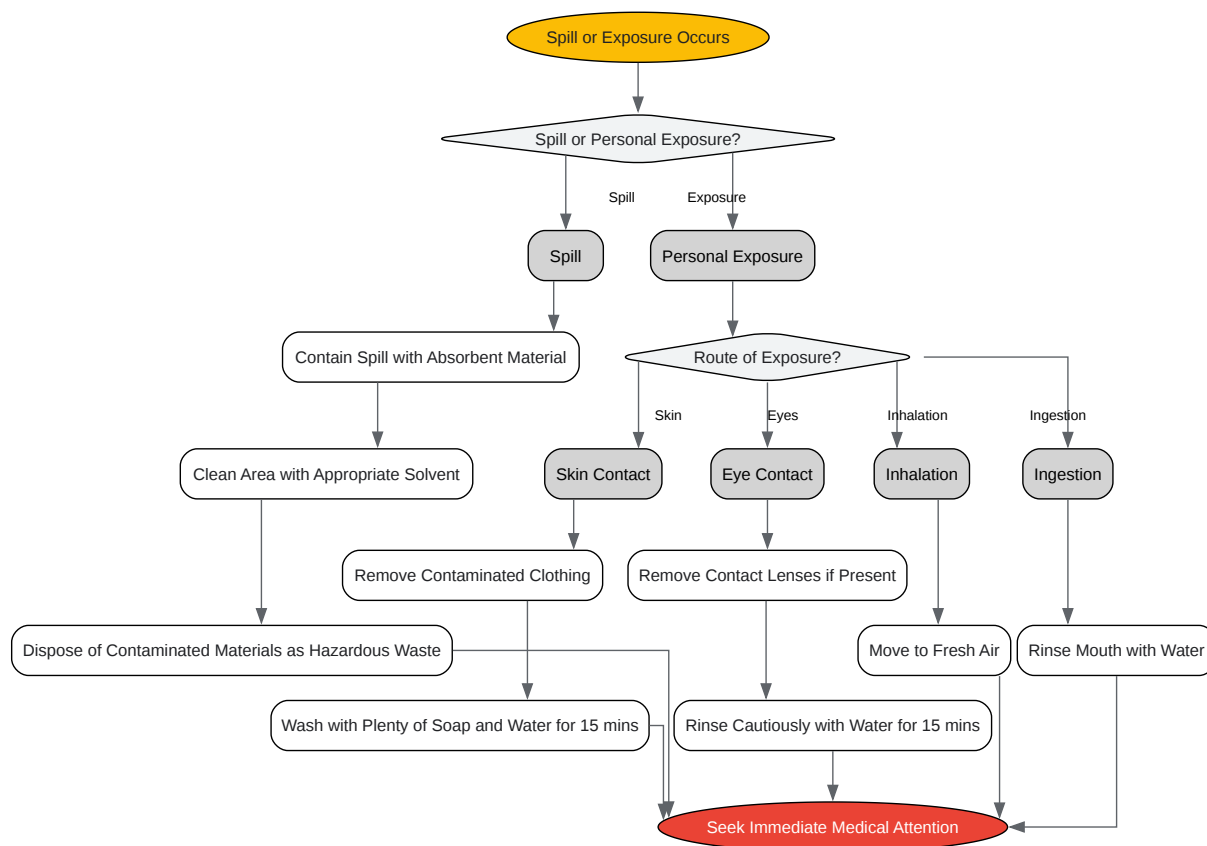
- Strong acids

- Strong bases
- Strong oxidizing agents

The compound is stable under recommended storage and handling conditions.^[6] Hazardous decomposition products are not expected under normal use.

Spill and Exposure Procedures

The following decision tree outlines the immediate actions to take in the event of a spill or exposure.



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Caption: Emergency procedures for spills or exposure.

For any significant exposure or if feeling unwell after handling, seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

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